

Section 1: Chemical & Biological Risk Profile

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Compound of Interest

Compound Name: CCW 28-3

Cat. No.: B1192474

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Understanding the physicochemical properties of **CCW 28-3** is the first step in self-validating your safety protocols. The data below dictates our downstream handling and disposal logic.

Property	Specification	Safety & Disposal Implication
Chemical Name	CCW 28-3	Covalent PROTAC linking JQ-1 to CCW16.
CAS Number	2361142-23-4	Unique identifier required for EHS waste manifesting.
Molecular Formula	C ₄₄ H ₄₂ Cl ₂ N ₆ O ₄ S	Contains Chlorine; strictly mandates halogenated waste streams.
Molecular Weight	821.82 g/mol	High MW; poor aqueous solubility requires DMSO for reconstitution.
Mechanism of Action	Covalent RNF4 binding / Non-covalent BRD4 binding	Catalytic epigenetic degrader; high biological potency at sub-micromolar concentrations.
Reactive Warhead	Chloroacetamide	Irreversibly alkylates cysteines (Cys132/Cys135 on RNF4) 1 ; potential skin/eye sensitizer.

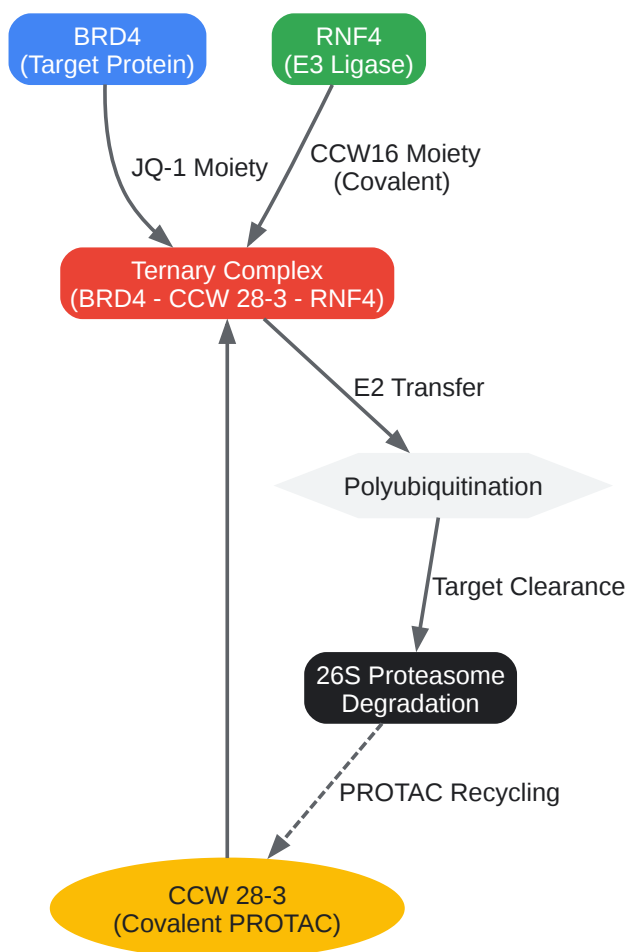
Section 2: The Causality Behind the Safety Protocols

Why do we treat **CCW 28-3** with stricter disposal and handling protocols than traditional inhibitors like JQ-1?

- **Catalytic Amplification:** Unlike traditional occupancy-driven inhibitors that require a 1:1 stoichiometry, **CCW 28-3** is event-driven [2](#). It acts as a catalyst, bringing RNF4 and BRD4 together, facilitating ubiquitination, and then releasing itself to repeat the cycle. Consequently, picomolar to nanomolar exposure can trigger massive biological responses.
- **Covalent Reactivity:** The CCW16 moiety features a chloroacetamide warhead designed to form an irreversible covalent bond with zinc-coordinating cysteines on RNF4 [1](#). If

accidentally exposed to skin or mucous membranes, this electrophile can non-specifically alkylate human proteins, leading to toxicity or sensitization.

- DMSO Permeability: **CCW 28-3** is highly lipophilic and is typically reconstituted in Dimethyl Sulfoxide (DMSO). DMSO rapidly penetrates the epidermal barrier, carrying dissolved PROTACs directly into the bloodstream.



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Mechanism of Action: **CCW 28-3** forms a ternary complex, inducing BRD4 degradation and recycling.

Section 3: Operational Handling Protocol

To ensure absolute safety and compound stability, adhere to the following step-by-step workflow during reconstitution and daily use:

- Environmental Preparation: All handling of the lyophilized powder must occur within a certified Class II Biological Safety Cabinet (BSC) or a chemical fume hood to prevent inhalation of aerosolized particulates.
- Advanced PPE: Wear a fully fastened lab coat, safety goggles, and double nitrile gloves.
 - Causality: Nitrile provides a temporary barrier to DMSO but degrades quickly upon contact. Double gloving allows you to immediately strip the outer glove if a splash occurs, protecting your skin from DMSO-mediated PROTAC absorption.
- Reconstitution: Dissolve the **CCW 28-3** powder in anhydrous, sterile DMSO to create a concentrated stock (e.g., 10 mM). Vortex gently until fully dissolved.
- Aliquoting & Storage: Aliquot the stock solution into single-use opaque vials. Store liquid aliquots at -80°C (stable for up to 6 months) or -20°C (stable for 1 month) [3](#). Avoid repeated freeze-thaw cycles, which can hydrolyze the chloroacetamide warhead, rendering the compound inactive.

Section 4: Proper Disposal Procedures

Because **CCW 28-3** contains chlorine atoms and is biologically potent, its disposal must be strictly segregated from standard biological or non-halogenated chemical waste.

Protocol A: Liquid Waste Segregation

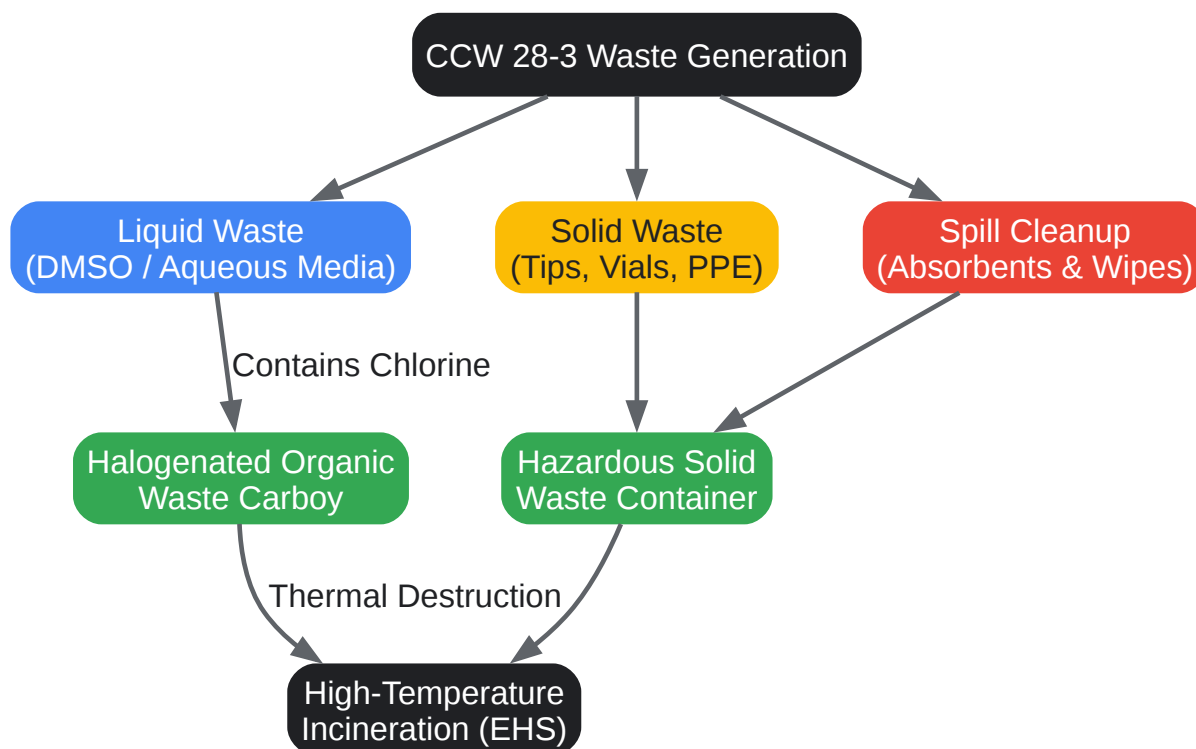
- Do Not Drain Dispose: Under no circumstances should aqueous dilutions or DMSO stocks of **CCW 28-3** be poured down the sink. The compound is highly toxic to aquatic life.
- Halogenated Waste Stream: Transfer all liquid waste containing **CCW 28-3** (including DMSO, media, or buffer mixtures) into a clearly labeled Halogenated Organic Waste carboy.
- Causality: Environmental Health and Safety (EHS) facilities route halogenated waste to specialized high-temperature incinerators equipped with scrubbers. This ensures the complete thermal destruction of the stable PROTAC structure and captures the resulting hydrochloric acid (HCl) gas, preventing environmental contamination.

Protocol B: Solid Waste Management

- Segregation: Collect all contaminated pipette tips, microcentrifuge tubes, and outer gloves in a dedicated, puncture-resistant solid hazardous waste container.
- Labeling: Label the container as "Hazardous Solid Waste - Trace Halogenated Organics (PROTACs)". Do not place these in standard red biohazard bags unless they are also contaminated with infectious biological agents (in which case, they must be managed as mixed chemical/biological waste).

Protocol C: Spill Response and Decontamination

- Containment: In the event of a spill, immediately evacuate personnel from the immediate area and allow aerosols to settle.
- Absorption: Cover the spill with a universal chemical absorbent pad or diatomaceous earth.
- Chemical Decontamination: Because **CCW 28-3** utilizes an electrophilic chloroacetamide warhead, wipe the area with a mild alkaline detergent or a 10% bleach solution (which acts as a nucleophile/oxidizer to deactivate the warhead), followed by a 70% ethanol/water scrub.
- Disposal: Place all absorbent materials and wipes into the solid hazardous waste bin for incineration.



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CCW 28-3 Disposal Workflow: Proper segregation ensures thermal destruction of halogenated waste.

References

- Ward, C. C., et al. (2019). "Covalent Ligand Screening Uncovers a RNF4 E3 Ligase Recruiter for Targeted Protein Degradation Applications." ACS Chemical Biology.[[Link](#)]
- MDPI. (2025). "The Expanding E3 Ligase-Ligand Landscape for PROTAC Technology." MDPI.[[Link](#)]

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